A Comparative Guide to Analytical Standards for 4-(Hydroxymethyl)cyclohexanone

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)cyclohexanone*
CAS No.:	*38580-68-6*
Cat. No.:	*B156097*

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For researchers, scientists, and professionals in drug development, the quality and characterization of analytical standards are paramount for accurate quantification, impurity profiling, and ensuring the integrity of experimental results. This guide provides a comparative overview of analytical standards for **4-(Hydroxymethyl)cyclohexanone**, a key building block in the synthesis of various pharmaceutical compounds.

Comparison of Supplier Specifications

Sourcing a reliable analytical standard for **4-(Hydroxymethyl)cyclohexanone** requires careful consideration of the purity, the analytical methods used for characterization, and the availability of a comprehensive Certificate of Analysis (CoA). While direct side-by-side comparative studies are not publicly available, this section aggregates and compares typical specifications from various suppliers based on available data sheets and certificates of analysis for the target compound and structurally related molecules.

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Parameter	Supplier A (Typical)	Supplier B (Typical)	Supplier C (Example)
Product Name	4-(Hydroxymethyl)cyclohexanone	4-(Hydroxymethyl)cyclohexanone	4-Hydroxy-4-methylcyclohexanone*
Purity (by NMR)	≥98%	≥95%	98.0%[1]
Purity (by HPLC)	Report Available	≥95%	Not Specified
Identity Confirmation	^{1}H NMR, Mass Spec	^{1}H NMR	^{1}H NMR Spectrum: Consistent with structure[1]
Appearance	White to off-white solid	Solid	White to light yellow solid/liquid[1]
Certificate of Analysis	Provided with purchase	Available upon request	Available online[1]
Impurities	Profiled by HPLC/GC-MS	Major impurities identified	Not specified
Water Content (Karl Fischer)	≤0.5%	Not Specified	Not Specified
Residual Solvents	Reported	Not Specified	Not Specified

*Data for a structurally similar compound from MedChemExpress is included for illustrative purposes, as a detailed CoA for **4-(Hydroxymethyl)cyclohexanone** was not publicly available.

Experimental Protocols

Detailed and validated analytical methods are crucial for the verification of an analytical standard's identity and purity. Below are representative protocols for the analysis of **4-(Hydroxymethyl)cyclohexanone** based on standard chromatographic and spectroscopic techniques.

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Purity Determination and Impurity Profiling by High-Performance Liquid Chromatography (HPLC)

This method is adapted from established protocols for similar cyclohexanone derivatives and is suitable for determining the purity of **4-(Hydroxymethyl)cyclohexanone** and identifying potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
  - Solvent A: Water (HPLC grade)
  - Solvent B: Acetonitrile (HPLC grade)
- Gradient Program:
  - 0-20 min: 10% to 90% Solvent B
  - 20-25 min: 90% Solvent B
  - 25-30 min: 90% to 10% Solvent B
  - 30-35 min: 10% Solvent B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 µL
- Sample Preparation: Dissolve an accurately weighed amount of the **4-(Hydroxymethyl)cyclohexanone** standard in the initial mobile phase composition (90:10 Water:Acetonitrile) to a final concentration of approximately 1 mg/mL.

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- Purity Calculation: The purity is determined by the area percent method, where the area of the main peak is expressed as a percentage of the total area of all observed peaks.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

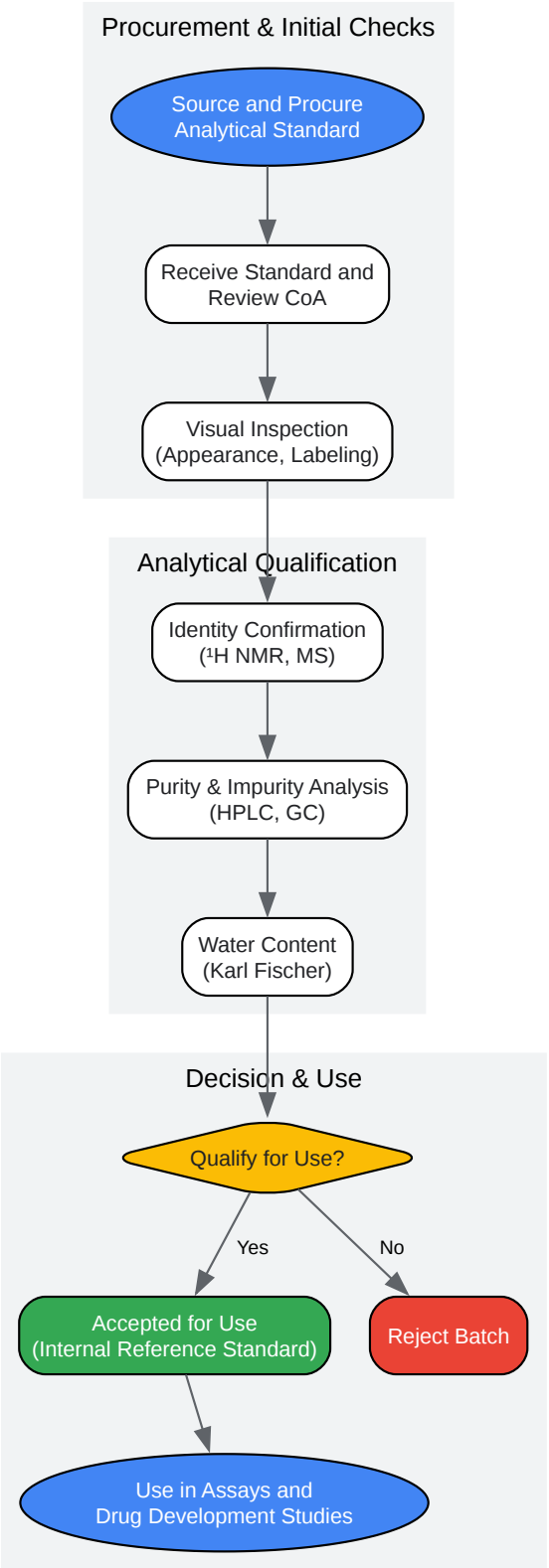
^{1}H NMR spectroscopy is a powerful technique for confirming the chemical structure of **4-(Hydroxymethyl)cyclohexanone**.

- Instrumentation: A 300 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve 5-10 mg of the analytical standard in approximately 0.7 mL of the deuterated solvent.
- Data Acquisition: Acquire a standard one-dimensional proton spectrum.
- Structural Confirmation: The resulting spectrum should be consistent with the known structure of **4-(Hydroxymethyl)cyclohexanone**, showing characteristic peaks for the hydroxymethyl protons, the protons on the cyclohexanone ring, and the hydroxyl proton. The chemical shifts, splitting patterns, and integration values should all align with the expected structure.

Quality Control and Analytical Workflow

The following diagram illustrates a typical workflow for the qualification and use of a new batch of **4-(Hydroxymethyl)cyclohexanone** analytical standard in a research or drug development setting.

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Caption: Workflow for Analytical Standard Qualification.

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This guide highlights the critical parameters for comparing analytical standards of **4-(Hydroxymethyl)cyclohexanone**. Researchers should always request a lot-specific Certificate of Analysis and, where possible, perform in-house verification of purity and identity to ensure the reliability of their analytical results.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [A Comparative Guide to Analytical Standards for 4-(Hydroxymethyl)cyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156097/docs#a-comparative-guide-to-analytical-standards-for-4-hydroxymethyl-cyclohexanone]

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